

The Enigmatic Origins of 4,5-Dimethylthiazole-2-carbaldehyde: A Technical Overview

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Compound of Interest

Compound Name: 4,5-Dimethylthiazole-2-carbaldehyde

Cat. No.: B1316184

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Introduction

4,5-Dimethylthiazole-2-carbaldehyde is a heterocyclic aldehyde with the chemical formula C₆H₇NOS. While its structural isomers and related thiazole derivatives have found significant applications, particularly as intermediates in the synthesis of pharmaceuticals and flavor agents, the specific discovery and detailed historical development of **4,5-Dimethylthiazole-2-carbaldehyde** remain largely undocumented in readily accessible scientific literature. This technical guide aims to provide a comprehensive overview of the available information on this compound, focusing on its fundamental properties and synthetic methodologies, while also highlighting the current gaps in its historical record.

Physicochemical Properties and Spectroscopic Data

While the seminal publication detailing the initial synthesis and characterization of **4,5-Dimethylthiazole-2-carbaldehyde** is not readily identifiable, its fundamental properties have been established and are available through various chemical suppliers and databases. A summary of this key information is presented below to serve as a reference for researchers.

Property	Value	Reference
CAS Number	74531-15-0	[1]
Molecular Formula	C ₆ H ₇ NOS	[1]
Molecular Weight	141.19 g/mol	[1]
Appearance	Not consistently reported	
Melting Point	Not consistently reported	
Boiling Point	Not consistently reported	
Solubility	Not extensively documented	

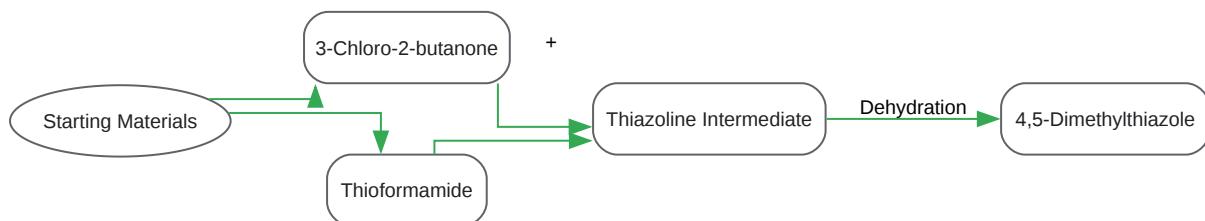
Note: The lack of consistent experimental data for properties like melting and boiling points in publicly available literature underscores the need for more comprehensive characterization of this compound.

Presumed Synthetic Pathways

Given the absence of a definitive historical account of its first synthesis, we can infer potential synthetic routes based on established methods for thiazole ring formation and functionalization. The Hantzsch thiazole synthesis, a cornerstone of heterocyclic chemistry, provides a logical framework for the construction of the 4,5-dimethylthiazole core.

Hantzsch Thiazole Synthesis

The Hantzsch synthesis involves the reaction of an α -haloketone with a thioamide. For the synthesis of the 4,5-dimethylthiazole backbone, 3-chloro-2-butanone would be the likely α -haloketone starting material, reacting with a suitable thioamide.



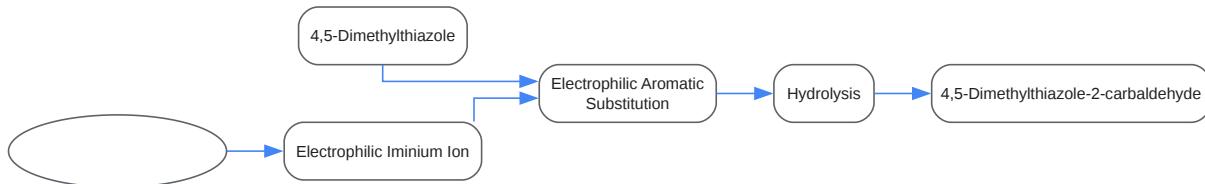
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Caption: General workflow for the Hantzsch synthesis of a 4,5-dimethylthiazole core.

Formylation of the Thiazole Ring

Once the 4,5-dimethylthiazole core is obtained, the introduction of the carbaldehyde group at the 2-position is the subsequent critical step. Several formylation methods are commonly employed for electron-rich heterocyclic systems.

A plausible and widely used method is the Vilsmeier-Haack reaction. This reaction utilizes a formylating agent, typically generated from N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl_3), to introduce an aldehyde group onto an activated aromatic or heterocyclic ring.

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Caption: Logical workflow for the formylation of 4,5-dimethylthiazole via the Vilsmeier-Haack reaction.

Detailed (Hypothetical) Experimental Protocols

In the absence of the original experimental procedures, the following protocols are provided as illustrative examples based on the general principles of the Hantzsch synthesis and Vilsmeier-Haack formylation. These are intended for informational purposes and would require optimization and validation in a laboratory setting.

Protocol 1: Synthesis of 4,5-Dimethylthiazole (via Hantzsch Synthesis)

Materials:

- 3-Chloro-2-butanone
- Thioformamide
- Ethanol
- Sodium bicarbonate

Procedure:

- Dissolve thioformamide in ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Slowly add 3-chloro-2-butanone to the solution at room temperature.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and neutralize with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by distillation or column chromatography to yield 4,5-dimethylthiazole.

Protocol 2: Synthesis of 4,5-Dimethylthiazole-2-carbaldehyde (via Vilsmeier-Haack Reaction)

Materials:

- 4,5-Dimethylthiazole

- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃)
- Dichloromethane (DCM)
- Ice
- Sodium acetate

Procedure:

- In a three-necked flask equipped with a dropping funnel, a thermometer, and a nitrogen inlet, cool a solution of DMF in DCM to 0 °C.
- Slowly add phosphorus oxychloride dropwise to the cooled DMF solution while maintaining the temperature below 5 °C.
- Stir the mixture at this temperature for 30 minutes to form the Vilsmeier reagent.
- Add a solution of 4,5-dimethylthiazole in DCM dropwise to the Vilsmeier reagent, keeping the temperature below 10 °C.
- Allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the reaction by TLC.
- After the reaction is complete, cool the mixture in an ice bath and carefully pour it onto crushed ice.
- Neutralize the mixture with a saturated aqueous solution of sodium acetate.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain **4,5-dimethylthiazole-2-carbaldehyde**.

Conclusion and Future Outlook

4,5-Dimethylthiazole-2-carbaldehyde represents a molecule with potential for further exploration in synthetic and medicinal chemistry. However, a significant gap exists in the scientific literature regarding its initial discovery and detailed historical development. The lack of a primary publication detailing its first synthesis and characterization makes a definitive historical account challenging. The synthetic pathways and protocols outlined in this guide are based on established chemical principles and are intended to provide a foundational understanding for researchers interested in this compound. Future work should focus on a thorough literature search of older chemical archives and databases to potentially uncover the original report of this molecule. Furthermore, a comprehensive experimental characterization of its physicochemical and spectroscopic properties would be a valuable contribution to the field. Such efforts would not only fill the existing historical void but also provide a solid foundation for the future application of **4,5-Dimethylthiazole-2-carbaldehyde** in drug discovery and materials science.

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References

- 1. chemscene.com [chemscene.com]
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